

# In-Depth Technical Guide: 1-Methyl-1-propylhydrazine (CAS: 4986-49-6)

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## Compound of Interest

Compound Name: 1-Methyl-1-propylhydrazine

Cat. No.: B15359852

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This technical guide provides a comprehensive overview of **1-Methyl-1-propylhydrazine**, a chemical compound with potential applications in organic synthesis and medicinal chemistry. This document consolidates available data on its chemical properties, synthesis, and analytical characterization, and explores its potential biological relevance.

## Chemical and Physical Properties

**1-Methyl-1-propylhydrazine** is a short-chain asymmetrical dialkylhydrazine. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	4986-49-6	
Molecular Formula	C4H12N2	[1]
Molecular Weight	88.15 g/mol	[1]
Boiling Point	103.2-103.7 °C (at 753 Torr)	
Density	0.7986 g/cm <sup>3</sup>	
InChI	InChI=1S/C4H12N2/c1-3-4-6(2)5/h3-5H2,1-2H3	[1]
InChIKey	JOFQXPUKJJQCPW-UHFFFAOYSA-N	[1]
SMILES	CCCN(C)N	[1]

## Synthesis of 1-Methyl-1-propylhydrazine

While a specific, detailed experimental protocol for the synthesis of **1-Methyl-1-propylhydrazine** is not readily available in the reviewed literature, general methods for the synthesis of 1,1-dialkylhydrazines can be adapted. Two common approaches are the reduction of N-nitrosamines and the alkylation of hydrazines.

### Experimental Protocol: Reduction of N-Nitroso-N-methylpropylamine

This procedure is a generalized method based on the reduction of N-nitrosamines, a common route to 1,1-dialkylhydrazines.

Materials:

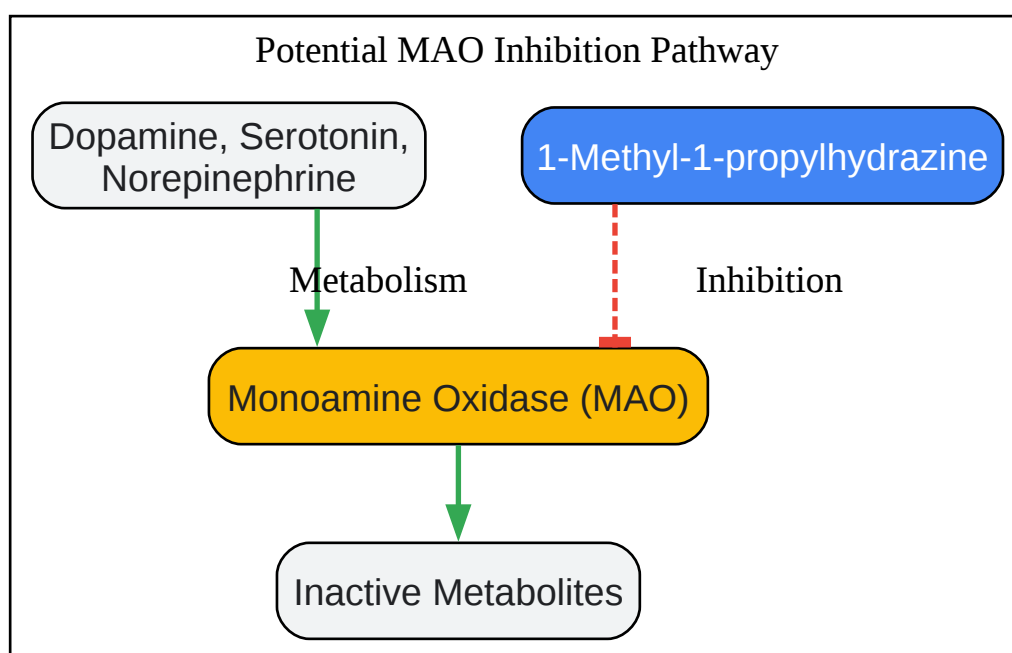
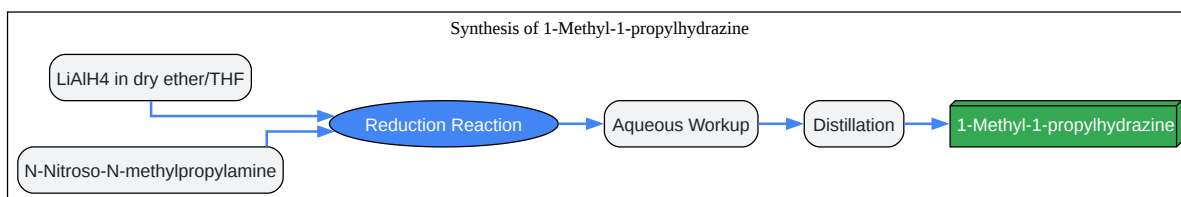
- N-Nitroso-N-methylpropylamine
- Lithium aluminum hydride (LiAlH<sub>4</sub>)[2][3]
- Anhydrous diethyl ether or tetrahydrofuran (THF)

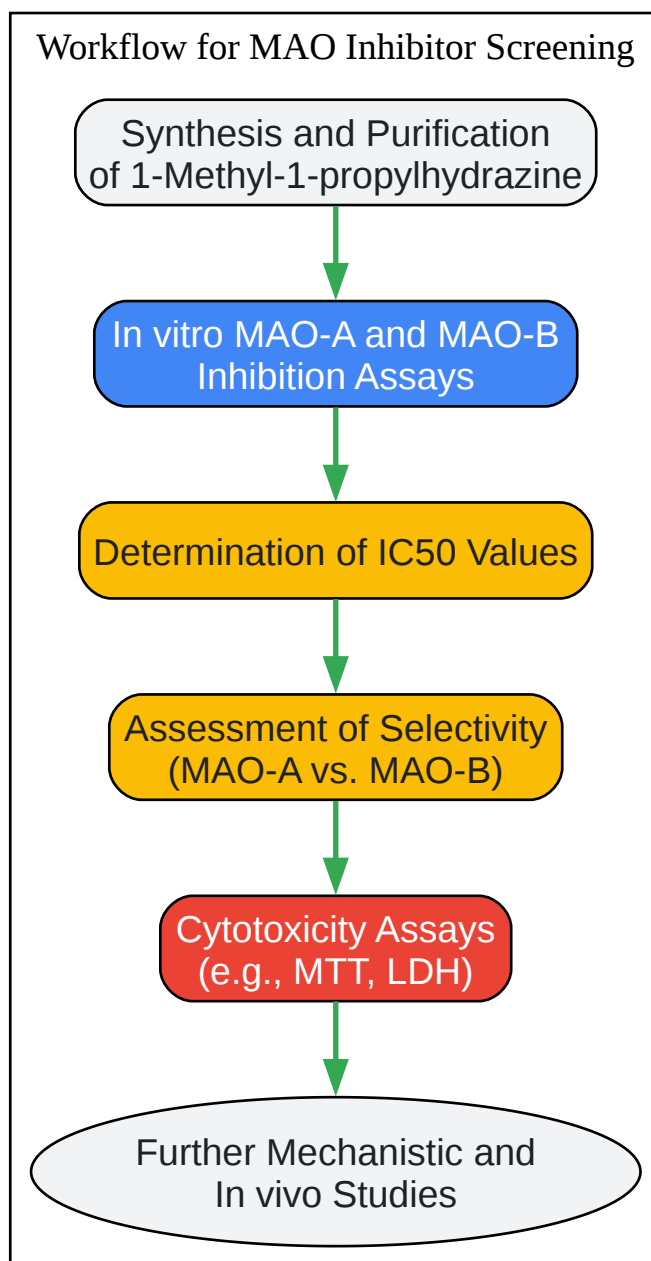
- Dry ice/acetone bath
- Sodium sulfate (anhydrous)
- Standard glassware for inert atmosphere reactions (three-neck flask, dropping funnel, condenser)
- Magnetic stirrer

Procedure:

- A three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a nitrogen inlet is charged with a suspension of lithium aluminum hydride (1.1 equivalents) in anhydrous diethyl ether under a nitrogen atmosphere.
- The suspension is cooled to 0 °C using an ice bath.
- A solution of N-Nitroso-N-methylpropylamine (1 equivalent) in anhydrous diethyl ether is added dropwise to the stirred suspension at a rate that maintains the reaction temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then stirred for an additional 12-24 hours. Reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction is carefully quenched by the slow, dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then water again, while cooling the flask in an ice bath.
- The resulting precipitate is removed by filtration, and the filter cake is washed with diethyl ether.
- The combined organic phases are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude **1-Methyl-1-propylhydrazine** is then purified by fractional distillation under reduced pressure.

## Logical Workflow for Synthesis:





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## References

- 1. [spectrabase.com](https://spectrabase.com) [spectrabase.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. [chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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